

The Solubility Profile of Cinnamyl Isobutyrate: A Technical Guide

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Compound of Interest

Compound Name: Cinnamyl isobutyrate

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This in-depth technical guide explores the solubility of **cinnamyl isobutyrate**, a fragrance and flavoring agent, in a range of common solvents. Understanding the solubility of this compound is critical for its effective formulation in various applications, from pharmaceutical preparations to consumer products. This document provides a summary of available quantitative and qualitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of a general solubility testing workflow.

Core Data Presentation: Solubility of Cinnamyl Isobutyrate

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in different media. The following table summarizes the known solubility of **cinnamyl isobutyrate** in various solvents. It is important to note that while qualitative data is readily available, precise quantitative solubility data for many organic solvents is not extensively published in publicly accessible literature.

Solvent	Chemical Formula	Type	Solubility	Temperature (°C)
Water	H ₂ O	Polar Protic	Insoluble (Estimated: 25.75 mg/L)[1]	25
Ethanol	C ₂ H ₅ OH	Polar Protic	Miscible[2]	Not Specified
Propylene Glycol	C ₃ H ₈ O ₂	Polar Protic	Poorly Soluble[3] [4]	Not Specified
Oils (General)	N/A	Nonpolar	Soluble[2][3]	Not Specified
Alcohol (General)	R-OH	Polar Protic	Soluble[1][3]	Not Specified

Note: "Miscible" indicates that the two liquids are completely soluble in each other at all proportions. "Insoluble" and "Poorly Soluble" are qualitative terms; the provided quantitative value for water is an estimation. "Soluble" indicates that a significant amount of the solute can be dissolved in the solvent, but the exact limit is not specified in the available literature.

Experimental Protocols for Solubility Determination

Accurate and reproducible solubility data is essential for scientific research and product development. The following are detailed methodologies for determining the solubility of a liquid compound like **cinnamyl isobutyrate** in various solvents. These protocols are based on established scientific principles and guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Method 1: Determination of Water Solubility (Adapted from OECD Test Guideline 105)

This method is suitable for determining the solubility of substances in water. Given the low solubility of **cinnamyl isobutyrate** in water, the Flask Method is appropriate.[5][6][7][8][9]

Principle:

A surplus of the test substance is agitated in water at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.

Apparatus:

- Shaking apparatus with a thermostatically controlled water bath or a constant temperature room.
- Volumetric flasks.
- Centrifuge with temperature control.
- Analytical instrumentation for quantification (e.g., Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography (HPLC)).
- Glass vials with screw caps.

Procedure:

- Preparation: Add an excess amount of **cinnamyl isobutyrate** to a series of glass vials. The exact amount should be more than sufficient to achieve saturation, which can be estimated in a preliminary test.
- Equilibration: Add a known volume of purified water to each vial. Seal the vials and place them in the shaking apparatus at a constant temperature (e.g., 25 °C). Agitate the vials for a sufficient time to reach equilibrium. A preliminary test should be conducted to determine the time required to reach equilibrium (e.g., 24, 48, and 72 hours).
- Phase Separation: After equilibration, transfer the vials to a centrifuge and spin at a high speed to separate the undissolved **cinnamyl isobutyrate** from the aqueous solution. It is crucial to maintain the same temperature during centrifugation as during equilibration.
- Sampling: Carefully withdraw an aliquot of the clear supernatant (the aqueous solution).
- Analysis: Quantify the concentration of **cinnamyl isobutyrate** in the collected aliquot using a validated analytical method such as GC-MS or HPLC.

- Replicates: The experiment should be performed in triplicate to ensure the reliability of the results.

Method 2: Determination of Solubility in Organic Solvents (Liquid-Liquid Solubility)

This protocol outlines a general method for determining the solubility of a liquid solute (**cinnamyl isobutyrate**) in a liquid solvent.

Principle:

Known amounts of the solute and solvent are mixed and equilibrated at a constant temperature. The mixture is then analyzed to determine the composition of the saturated solution. For miscible liquids, this can be a simple observation of miscibility at different ratios. For partially miscible liquids, the composition of each phase at equilibrium needs to be determined.

Apparatus:

- Thermostatically controlled shaker or magnetic stirrer.
- Graduated cylinders or pipettes for accurate volume measurement.
- Sealed glass containers (e.g., vials or flasks).
- Analytical instrumentation for quantification (e.g., GC, HPLC, or refractometer).

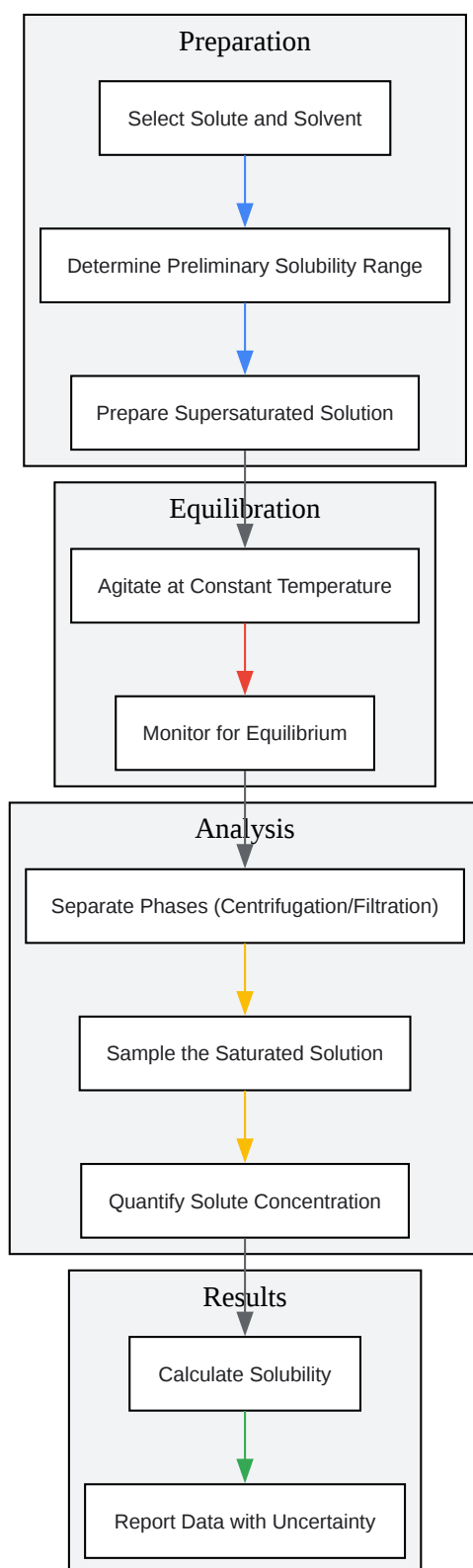
Procedure:

- Preparation of Standards: Prepare a series of calibration standards of **cinnamyl isobutyrate** in the chosen solvent with known concentrations.
- Trial Mixtures: In sealed glass containers, prepare several mixtures of **cinnamyl isobutyrate** and the solvent with varying compositions.
- Equilibration: Place the containers in a thermostatically controlled environment and agitate them for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached.

- **Observation and Phase Separation:** After equilibration, allow the mixtures to stand and observe if they form a single phase (miscible) or two distinct phases (partially miscible or immiscible). If two phases are present, carefully separate the layers for analysis.
- **Analysis:** Determine the concentration of **cinnamyl isobutyrate** in the solvent-rich phase (and vice versa if necessary) using a suitable analytical method calibrated with the prepared standards.
- **Data Interpretation:** The maximum concentration of **cinnamyl isobutyrate** in the solvent at equilibrium represents its solubility at that temperature. If the liquids are miscible, the solubility is infinite.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the solubility of a compound.



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Caption: A generalized workflow for the experimental determination of solubility.

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